

# An In-depth Technical Guide to N-(3-Aminophenyl)-2-ethoxyacetamide

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## Compound of Interest

Compound Name: *N-(3-Aminophenyl)-2-ethoxyacetamide*

Cat. No.: *B1340483*

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**Abstract:** This technical guide provides a detailed overview of **N-(3-Aminophenyl)-2-ethoxyacetamide**, a derivative of N-(3-aminophenyl)acetamide. Due to its limited commercial availability and dedicated research, this document focuses on its nomenclature, predicted properties, and a plausible synthetic pathway. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Introduction

**N-(3-Aminophenyl)-2-ethoxyacetamide** is a chemical compound that is structurally related to the more common N-(3-aminophenyl)acetamide. The introduction of a 2-ethoxy group to the acetamide moiety is expected to modify its physicochemical properties, such as solubility, lipophilicity, and metabolic stability, which could be of interest in medicinal chemistry and material science. This guide will clarify the distinction between these two compounds and provide a theoretical and practical framework for the synthesis and characterization of **N-(3-Aminophenyl)-2-ethoxyacetamide**.

## Nomenclature and CAS Number

A definitive CAS number for **N-(3-Aminophenyl)-2-ethoxyacetamide** is not readily available in major chemical databases, suggesting it is not a widely cataloged or commercially produced compound.

For clarity, it is essential to distinguish it from the well-documented parent compound:

- N-(3-Aminophenyl)acetamide:
  - CAS Number: 102-28-3[1][2][3][4][5]
  - Synonyms: 3'-Aminoacetanilide, m-Aminoacetanilide, 3-Acetamidoaniline, N-Acetyl-m-phenylenediamine[1][4][6]

A closely related compound that could serve as a potential precursor is:

- N-(3-aminophenyl)-2-hydroxyacetamide:
  - CAS Number: 82099-55-6[7][8][9][10][11]

## Physicochemical Properties

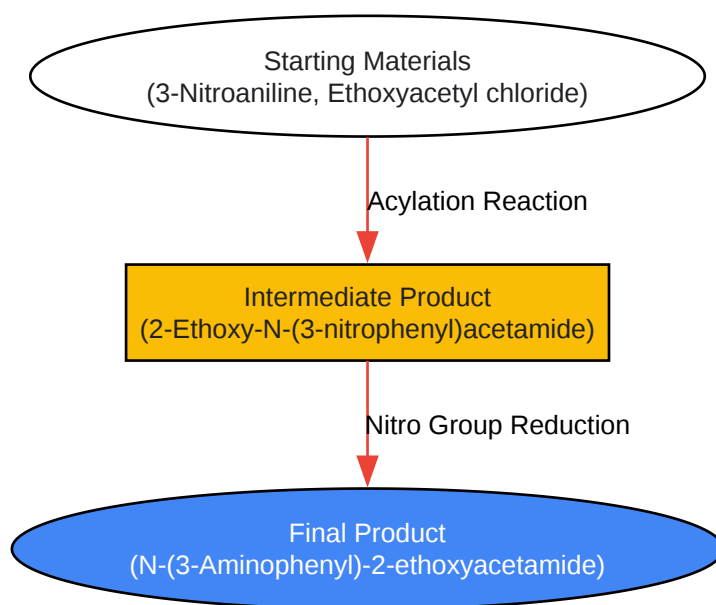
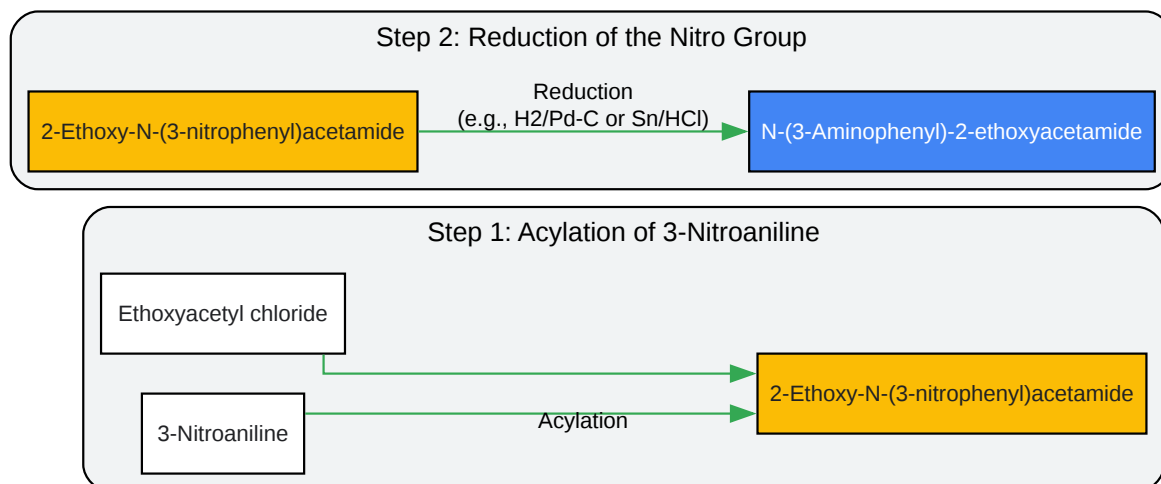
Due to the lack of experimental data for **N-(3-Aminophenyl)-2-ethoxyacetamide**, the following table presents the known properties of the parent compound, N-(3-aminophenyl)acetamide, to provide a comparative baseline.

Property	Value for N-(3-aminophenyl)acetamide	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O	[1][2][3]
Molecular Weight	150.18 g/mol	[1][2][3][6]
Appearance	Gray to light brown crystalline solid	[1][2][6]
Melting Point	86-88 °C	[1][6]
Boiling Point	388.9 °C at 760 mmHg	[1]
Water Solubility	1-5 g/100 mL at 24 °C	[1]
LogP	1.88	[1]

## Proposed Synthetic Pathway

A plausible and efficient method for the synthesis of **N-(3-Aminophenyl)-2-ethoxyacetamide** involves a two-step process starting from 3-nitroaniline. This pathway is outlined below.

Proposed Synthesis of N-(3-Aminophenyl)-2-ethoxyacetamide



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